

Application Notes and Protocols for Preparing MI-538 Stock Solution in DMSO

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Compound of Interest

Compound Name: MI-538

Cat. No.: B609027

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These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution of **MI-538**, a potent and selective inhibitor of the menin-Mixed Lineage Leukemia (MLL) interaction, using Dimethyl Sulfoxide (DMSO) as the solvent.

Introduction

MI-538 is a small molecule inhibitor that disrupts the protein-protein interaction between menin and MLL fusion proteins, which is critical for the proliferation of MLL-rearranged leukemias.[1][2][3] By inhibiting this interaction, **MI-538** leads to the downregulation of key target genes, such as Hoxa9 and Meis1, and subsequently inhibits the growth of MLL leukemia cells.[1][4] Accurate preparation of **MI-538** stock solutions is crucial for ensuring reproducible and reliable experimental results in both in vitro and in vivo studies.

MI-538 Quantitative Data

The following table summarizes the key quantitative data for **MI-538**.

Property	Value	Reference
Molecular Weight	566.60 g/mol	[5]
IC50 (Menin-MLL)	21 nM	[1][2][5]
GI50 (MLL leukemia cells)	83 nM	[1]
Binding Affinity (Kd)	6.5 nM	[1][5]
Solubility in DMSO	Up to 100 mg/mL (176.49 mM)	[6]

Experimental Protocol: Preparation of MI-538 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **MI-538** in DMSO.

Materials:

- **MI-538** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)[6]
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- **Pre-warming MI-538:** Before opening, allow the vial of **MI-538** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the compound.

- **Weighing MI-538:** In a fume hood, carefully weigh the desired amount of **MI-538** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.67 mg of **MI-538**.
- **Adding DMSO:** Add the appropriate volume of anhydrous DMSO to the vial containing the **MI-538** powder. To continue the example, add 1 mL of DMSO to the 5.67 mg of **MI-538**. It is recommended to use newly opened DMSO to ensure it is not hygroscopic, which can impact solubility.[\[6\]](#)
- **Dissolution:** Securely cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve, place the vial in an ultrasonic water bath for 5-10 minutes.[\[6\]](#) Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[\[1\]](#)

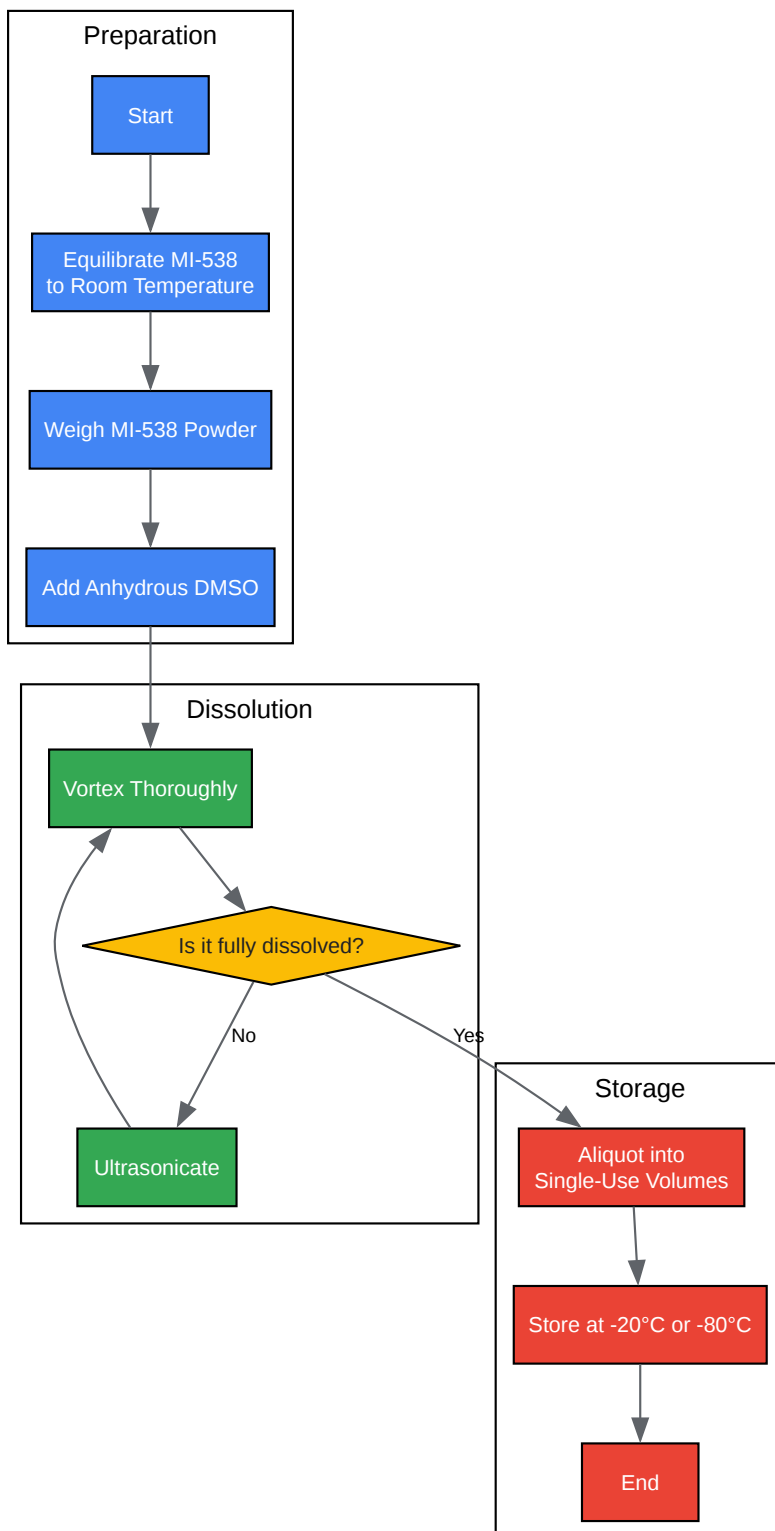
Stock Solution Preparation Table:

The following table provides the required mass of **MI-538** for preparing different volumes of common stock concentrations.

Desired Concentration	Volume	Mass of MI-538 Required
1 mM	1 mL	0.567 mg
5 mM	1 mL	2.835 mg
10 mM	1 mL	5.67 mg
1 mM	5 mL	2.835 mg
5 mM	5 mL	14.175 mg
10 mM	5 mL	28.35 mg

Visualizations

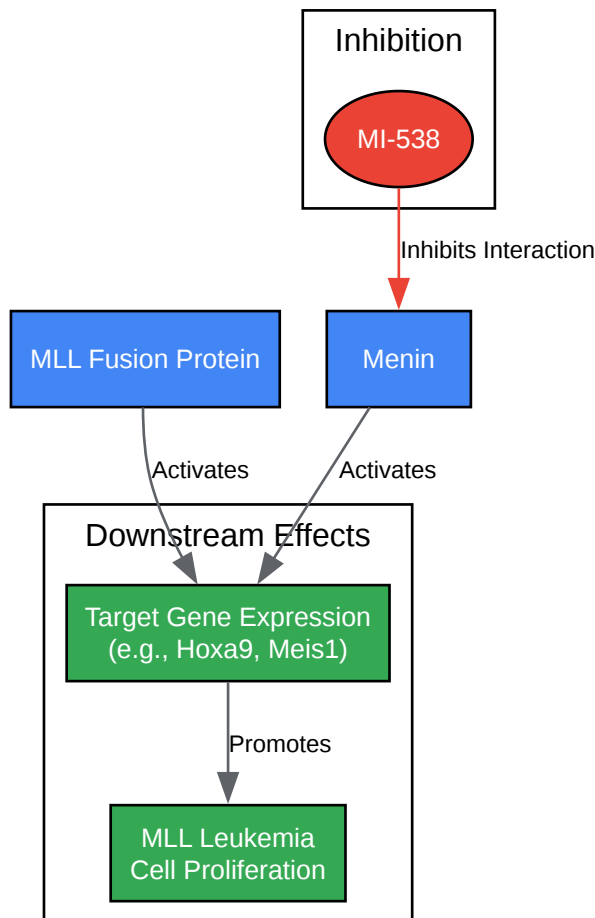
Workflow for Preparing MI-538 Stock Solution



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Caption: Experimental workflow for **MI-538** stock solution preparation.

Mechanism of Action of MI-538



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Caption: **MI-538** signaling pathway inhibition.

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